

N-(4-chlorophenyl)cyclohexanecarboxamide synthesis and characterization

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Compound of Interest

Compound Name: N-(4-chlorophenyl)cyclohexanecarboxamide

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An In-Depth Technical Guide to the Synthesis and Characterization of **N-(4-chlorophenyl)cyclohexanecarboxamide**

Abstract

This technical guide provides a comprehensive framework for the synthesis and characterization of **N-(4-chlorophenyl)cyclohexanecarboxamide** (CAS No: 142810-49-9).^[1]^[2] While this compound is not extensively documented in peer-reviewed literature, this document leverages established principles of organic chemistry and analogous procedures to present a reliable synthesis protocol. We delve into the mechanistic underpinnings of the chosen synthetic route, provide a detailed step-by-step experimental procedure, and outline a full suite of analytical techniques for comprehensive characterization. This guide is intended for researchers, chemists, and drug development professionals who require a practical, scientifically-grounded approach to preparing and validating this and similar carboxamide compounds.

Introduction and Scientific Rationale

N-(4-chlorophenyl)cyclohexanecarboxamide is a member of the N-aryl amide class of organic compounds. This family is of significant interest in medicinal chemistry and materials science due to the robust nature of the amide bond and the diverse pharmacological activities associated with this scaffold. The structure combines a lipophilic cyclohexyl ring with an

electronically modified 4-chlorophenyl group, features commonly found in bioactive molecules. The 4-chloro substitution can influence metabolic stability, receptor binding affinity, and overall pharmacokinetic properties.

The synthesis of such amides is a fundamental transformation in organic chemistry. The most direct and reliable method involves the acylation of an amine with a reactive carboxylic acid derivative, such as an acyl chloride.[3] This reaction, often referred to as the Schotten-Baumann reaction, is characterized by high yields, mild reaction conditions, and broad substrate scope.[4]

This guide provides an expert-driven protocol for the synthesis of **N-(4-chlorophenyl)cyclohexanecarboxamide** via the reaction of 4-chloroaniline with cyclohexanecarbonyl chloride, a classic example of nucleophilic acyl substitution.

Chemical Structure

Caption: Structure of **N-(4-chlorophenyl)cyclohexanecarboxamide**.

Synthesis Methodology

The synthesis proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the nitrogen atom of 4-chloroaniline acts as a nucleophile, attacking the electrophilic carbonyl carbon of cyclohexanecarbonyl chloride. The subsequent collapse of the tetrahedral intermediate and loss of a chloride ion, followed by deprotonation of the nitrogen by a base, yields the final amide product. The use of a tertiary amine base, such as triethylamine, is crucial to neutralize the hydrochloric acid byproduct, driving the reaction to completion.[4][5]

Overall Reaction Scheme

Caption: Reaction scheme for amide synthesis.

Detailed Experimental Protocol

This protocol is adapted from established procedures for Schotten-Baumann reactions and analogous syntheses.[4][6]

Materials and Reagents:

- 4-Chloroaniline (C₆H₆ClN)

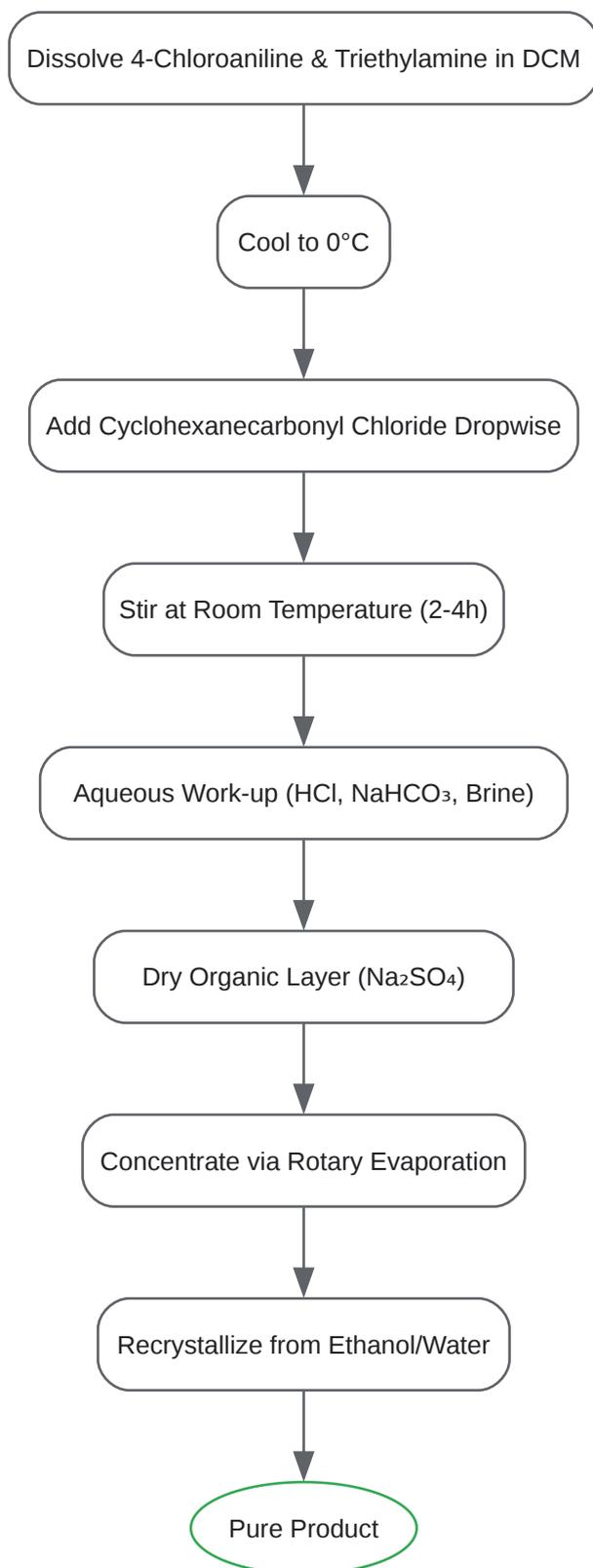
- Cyclohexanecarbonyl chloride (C₇H₁₁ClO)
- Triethylamine (TEA, Et₃N)
- Dichloromethane (DCM, CH₂Cl₂)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate Solution (NaHCO₃)
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)
- Ethanol (for recrystallization)

Procedure:

- **Reaction Setup:** To a clean, dry round-bottom flask equipped with a magnetic stir bar, add 4-chloroaniline (1.0 eq). Dissolve it in anhydrous dichloromethane (approx. 10 mL per gram of aniline).
- **Base Addition:** Add triethylamine (1.2 eq) to the solution.
- **Cooling:** Place the flask in an ice-water bath and cool the solution to 0 °C with stirring.
- **Acyl Chloride Addition:** Add cyclohexanecarbonyl chloride (1.1 eq) dropwise to the cooled solution over 10-15 minutes. A white precipitate (triethylammonium chloride) will form.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours, monitoring the reaction by Thin Layer Chromatography (TLC).
- **Work-up - Quenching:** Upon completion, dilute the reaction mixture with additional dichloromethane. Transfer the mixture to a separatory funnel.
- **Work-up - Washing:** Wash the organic layer sequentially with:

- 1 M HCl (to remove excess triethylamine)
- Saturated NaHCO₃ solution (to remove residual acid)
- Brine (to remove residual water)
- **Drying and Concentration:** Dry the separated organic layer over anhydrous MgSO₄ or Na₂SO₄. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Recrystallize the crude solid from a suitable solvent system, such as ethanol/water, to yield the pure **N-(4-chlorophenyl)cyclohexanecarboxamide** as a crystalline solid.

Synthesis Workflow Diagram



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Caption: Step-by-step synthesis and purification workflow.

Physicochemical Characterization

To confirm the identity, structure, and purity of the synthesized **N-(4-chlorophenyl)cyclohexanecarboxamide**, a suite of analytical techniques must be employed. The following table summarizes the expected results from these analyses based on the compound's structure.

Technique	Parameter	Predicted Data / Expected Observations
Molecular Formula	---	$C_{13}H_{16}ClNO$ [1]
Molecular Weight	---	237.73 g/mol [1]
Melting Point	---	Expected to be a crystalline solid with a sharp melting point.
1H NMR	Chemical Shifts (δ)	~ 7.5-7.8 ppm (br s, 1H, N-H); ~ 7.4 ppm (d, 2H, Ar-H ortho to NH); ~ 7.3 ppm (d, 2H, Ar-H ortho to Cl); ~ 2.2 ppm (m, 1H, cyclohexyl-H α to C=O); ~ 1.2-1.9 ppm (m, 10H, remaining cyclohexyl-H).
^{13}C NMR	Chemical Shifts (δ)	~ 175 ppm (C=O); ~ 137 ppm (Ar-C-NH); ~ 129-133 ppm (Ar-C-Cl and Ar-CH); ~ 46 ppm (Cyclohexyl-CH-C=O); ~ 25-30 ppm (other Cyclohexyl-CH ₂).
IR Spectroscopy	Wavenumber (cm ⁻¹)	~ 3300 cm ⁻¹ (N-H stretch); ~ 3050 cm ⁻¹ (Ar C-H stretch); ~ 2850-2950 cm ⁻¹ (Aliphatic C-H stretch); ~ 1660 cm ⁻¹ (Amide I: C=O stretch); ~ 1540 cm ⁻¹ (Amide II: N-H bend & C-N stretch).[7]

Mass Spectrometry	m/z Ratio
	Molecular Ion (M ⁺): 237. Isotopic peak (M+2) at m/z 239 with ~33% the intensity of M ⁺ , characteristic of a single chlorine atom. Key fragments would include loss of the cyclohexyl group and cleavage of the amide bond.

Potential Applications and Toxicological Considerations

Carboxamide-containing molecules are prevalent in pharmaceuticals, exhibiting a wide range of biological activities.[8] The presence of the 4-chlorophenyl motif is a common strategy in drug design to enhance metabolic stability and binding interactions.[6] While specific biological data for **N-(4-chlorophenyl)cyclohexanecarboxamide** is scarce, related structures have been investigated for various therapeutic applications, including as antibacterial agents.[9] Therefore, this compound represents a valuable scaffold for screening in drug discovery programs.

A critical consideration in the synthesis and quality control of this compound is the potential for residual 4-chloroaniline, the starting material. 4-Chloroaniline is a known metabolite of some industrial chemicals and is recognized as a potential genotoxic and carcinogenic impurity.[10] [11] Regulatory guidelines often mandate strict limits on such impurities in active pharmaceutical ingredients (APIs).[12] Therefore, the purification and analytical validation steps are not merely for academic confirmation but are essential for ensuring the safety of the material for any subsequent biological application.

Safety and Handling

- Cyclohexanecarbonyl chloride is corrosive and reacts with moisture. Handle in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- 4-Chloroaniline is toxic and a suspected carcinogen.[10] Avoid inhalation and skin contact. Handle in a fume hood with appropriate PPE.

- Dichloromethane is a volatile solvent and a suspected carcinogen. All operations should be performed in a well-ventilated fume hood.

Conclusion

This guide provides a robust and scientifically sound pathway for the synthesis and characterization of **N-(4-chlorophenyl)cyclohexanecarboxamide**. By applying the classic Schotten-Baumann reaction, researchers can reliably produce this compound. The detailed characterization protocol ensures that the identity and purity of the final product can be rigorously validated. This document serves as a foundational resource, enabling further exploration of this compound's potential in medicinal chemistry and other scientific fields, while emphasizing the critical importance of controlling process-related impurities.

References

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Sources

- 1. N-(4-Chlorophenyl)cyclohexanecarboxamide - Lead Sciences [lead-sciences.com]
- 2. N-(4-Chlorophenyl)cyclohexanecarboxamide - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 3. Twenty-nine Methods for Amide Synthesis: Mechanisms, Characteristics, Applications, and Selection [bocsci.com]
- 4. Amide Synthesis [fishersci.it]
- 5. chemguide.co.uk [chemguide.co.uk]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. 4-Chloroaniline - Wikipedia [en.wikipedia.org]

- 11. usp-pqmplus.org [usp-pqmplus.org]
- 12. mdpi.com [mdpi.com]
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